

A Comparative Analysis of the Efficacy of Peimisine and Other Fritillaria Alkaloids

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Compound of Interest

Compound Name: *Peimisine*

Cat. No.: *B163368*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the therapeutic efficacy of **Peimisine** with other prominent alkaloids isolated from the bulbs of Fritillaria species. The information presented is supported by experimental data to aid in research and drug development endeavors.

Introduction to Fritillaria Alkaloids

The genus Fritillaria is a rich source of steroidal alkaloids, which are the primary bioactive constituents responsible for the therapeutic effects of these plants in traditional medicine.^{[1][2]} These alkaloids, including **Peimisine**, Peimine, Peiminine, and Imperialine, have demonstrated a range of pharmacological activities, most notably anti-inflammatory, antitussive, expectorant, and anticancer effects.^{[3][4][5]} This guide focuses on a comparative evaluation of **Peimisine's** efficacy against its structural relatives.

Comparative Efficacy Data

The following tables summarize the quantitative experimental data comparing the efficacy of **Peimisine** with other Fritillaria alkaloids in key therapeutic areas.

Anticancer Activity

A comparative study on the cytotoxic effects of various Fritillaria alkaloids against several human cancer cell lines yielded the following 50% inhibitory concentration (IC₅₀) values.

Alkaloid	LLC (Lewis Lung Carcinoma) IC ₅₀ (µg/mL)	A2780 (Ovarian Cancer) IC ₅₀ (µg/mL)	HepG2 (Liver Cancer) IC ₅₀ (µg/mL)	A549 (Lung Cancer) IC ₅₀ (µg/mL)
Peimisine	12.33 ± 0.81	14.89 ± 1.02	25.17 ± 1.52	29.65 ± 2.11
Verticine	45.81 ± 2.53	39.12 ± 2.18	48.93 ± 3.04	55.48 ± 3.29
Verticinone	10.27 ± 0.65	11.56 ± 0.78	19.84 ± 1.23	24.19 ± 1.87
Imperialine	35.72 ± 2.14	30.46 ± 1.95	40.28 ± 2.57	48.13 ± 2.96

Data sourced from a study evaluating the antitumor properties of alkaloids from cultivated *Bulbus Fritillariae ussuriensis*.

Anti-inflammatory Activity

The anti-inflammatory effects of **Peimisine**, Peimine, Peiminine, and Sipeimine were assessed by measuring the mRNA expression levels of pro-inflammatory cytokines in lipopolysaccharide (LPS)-stimulated RAW 264.7 cells.

Alkaloid (25 µg/mL)	IL-1β mRNA Expression (Fold Change vs. LPS)	IL-6 mRNA Expression (Fold Change vs. LPS)	TNF-α mRNA Expression (Fold Change vs. LPS)
Peimisine	0.45 ± 0.05	0.38 ± 0.04	0.42 ± 0.06
Peimine	0.52 ± 0.06	0.45 ± 0.05	0.48 ± 0.07
Peiminine	0.48 ± 0.05	0.41 ± 0.04	0.45 ± 0.05
Sipeimine	0.60 ± 0.07	0.55 ± 0.06	0.58 ± 0.08

Data represents the fold change in mRNA expression relative to the LPS-stimulated control group. A lower value indicates greater anti-inflammatory activity.

Another study evaluated the anti-inflammatory effects of Imperialine and Chuanbeinone by measuring the inhibition of xylene-induced ear edema in mice.

Alkaloid (Dose)	Inhibition of Ear Edema (%)
Imperialine (3.0 mg/kg)	58.3
Chuanbeinone (3.0 mg/kg)	62.5
Dexamethasone (Positive Control)	51.2

Antitussive and Expectorant Activity

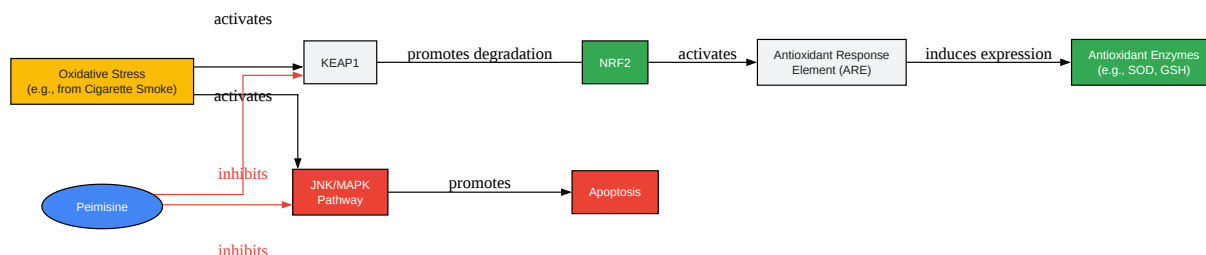
The antitussive and expectorant effects of several Fritillaria alkaloids were compared in preclinical models.

Alkaloid (Dose)	Antitussive Effect (Cough Inhibition %)	Expectorant Effect (Phenol Red Output Increase %)
Imperialine (50 mg/kg)	52.3	45.35
Chuanbeinone (50 mg/kg)	48.7	93.24
Verticinone (50 mg/kg)	45.2	46.67
Verticine (50 mg/kg)	41.8	57.17
Codeine Phosphate (30 mg/kg)	55.6	N/A

Antitussive effects were measured in an ammonia-induced cough model in mice. Expectorant effects were evaluated by measuring tracheal phenol red output in mice.

Signaling Pathways

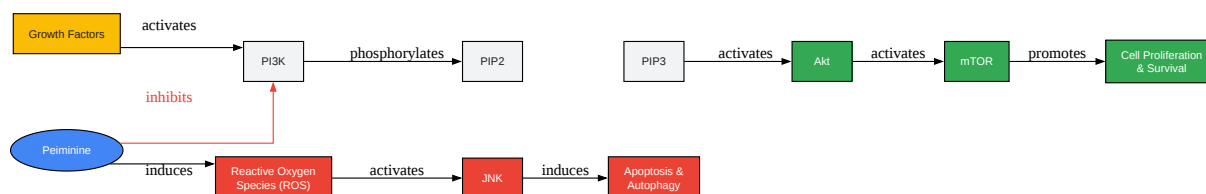
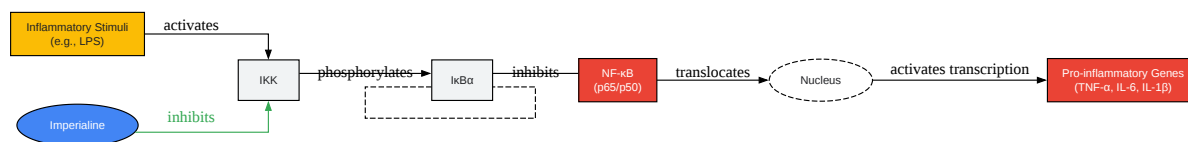
The therapeutic effects of Fritillaria alkaloids are mediated through the modulation of various intracellular signaling pathways.



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Fig. 1: Peimisine's Modulation of KEAP1/NRF2 and JNK/MAPK Pathways.

Peimisine has been shown to exert its antioxidant and anti-apoptotic effects by inhibiting the KEAP1-mediated degradation of NRF2, leading to the increased expression of antioxidant enzymes. It also inhibits the pro-apoptotic JNK/MAPK signaling pathway.



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